

The Coronaridine Biosynthesis Pathway in *Tabernanthe iboga*: A Technical Guide

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Compound of Interest

Compound Name: Coronaridine

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This technical guide provides an in-depth exploration of the biosynthetic pathway of **coronaridine**, a key monoterpenoid indole alkaloid (MIA) found in *Tabernanthe iboga*. **Coronaridine** serves as a crucial precursor to the anti-addictive compound ibogaine. This document details the enzymatic steps, key intermediates, and relevant experimental protocols for studying this pathway.

Overview of the Coronaridine Biosynthetic Pathway

The biosynthesis of **coronaridine** in *Tabernanthe iboga* is a complex process that begins with primary metabolites and proceeds through a series of enzymatic reactions to form the characteristic iboga alkaloid scaffold. The pathway originates from the precursors tryptophan, derived from the shikimate pathway, and geranyl diphosphate. These molecules are condensed to form strictosidine, the universal precursor to all MIAs.

Subsequent enzymatic transformations lead to the formation of the highly reactive intermediate, dehydrosecodine. A key step in the formation of the iboga scaffold is the cyclization of dehydrosecodine, catalyzed by **coronaridine** synthase (CorS), which ultimately yields (-)-**coronaridine**. This process is distinct from the biosynthesis of other related alkaloids and involves a unique enzymatic mechanism. Following its synthesis, **coronaridine** can be further metabolized to produce other important iboga alkaloids, such as ibogaine, through hydroxylation and methylation steps.

Key Enzymes and Intermediates

The biosynthesis of **coronaridine** involves several key enzymes that catalyze specific transformations. The table below summarizes these enzymes and their roles in the pathway.

Enzyme	Abbreviation	Function
Strictosidine Synthase	STR	Catalyzes the Pictet-Spengler reaction between tryptamine and secologanin to form strictosidine.
Strictosidine β -D-Glucosidase	SGD	Deglycosylates strictosidine to form a reactive aglycone.
Geissoschizine Synthase	GS	Reduces the strictosidine aglycone to form geissoschizine.
Precondylocarpine Acetate Synthase	PAS	Oxidizes stemmadenine acetate to precondylocarpine acetate.
Dihydroprecondylocarpine Acetate Synthase	DPAS	Reduces precondylocarpine acetate to dihydroprecondylocarpine acetate, which spontaneously forms dehydrosecodine.
Coronaridine Synthase	CorS	Catalyzes the cyclization of dehydrosecodine to form the iboga alkaloid scaffold of (-)-coronaridine.
Ibogamine-10-hydroxylase	I10H	Hydroxylates coronaridine at the 10-position.
Noribogaine-10-O-methyltransferase	N10OMT	Methylates the 10-hydroxyl group to form voacangine, a precursor to ibogaine.

Quantitative Data

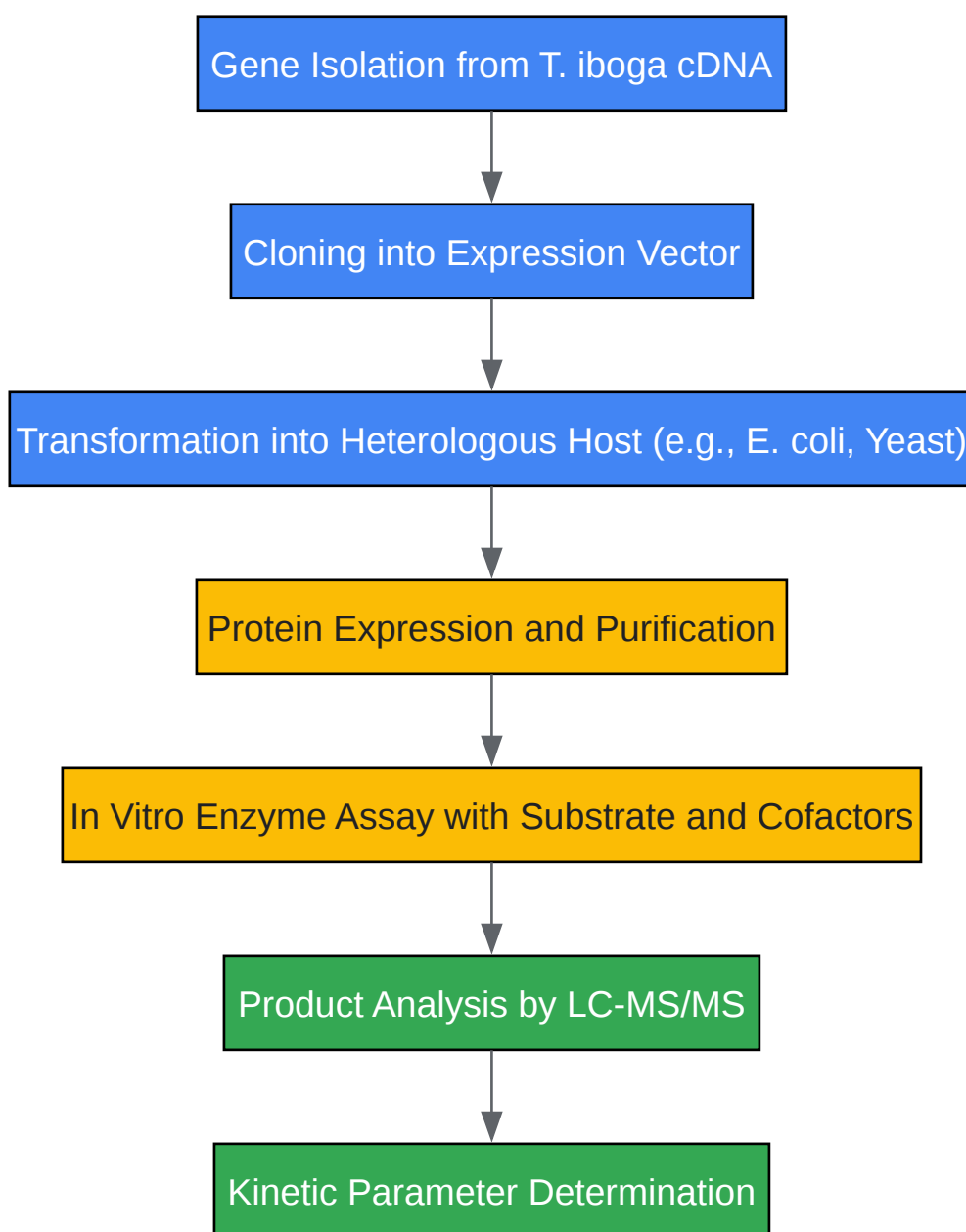
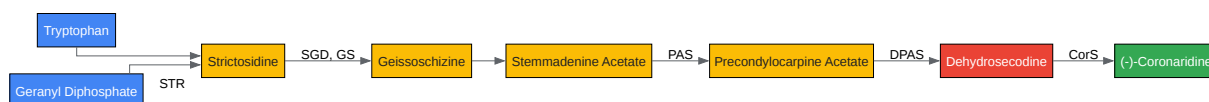
While detailed kinetic parameters for every enzyme in the **coronaridine** pathway from *T. iboga* are not extensively published in a consolidated format, the following table presents available quantitative information to provide a basis for experimental design.

Parameter	Value	Enzyme	Organism/System	Reference
Substrate Concentration (Precondylocarpine Acetate)	50 μ M	TiDPAS2 and TiCorS	In vitro enzyme assay	[Farrow et al., 2019, as cited in 9]
Enzyme Concentration (TiDPAS2)	1 μ M	TiDPAS2	In vitro enzyme assay	[Farrow et al., 2019, as cited in 9]
Enzyme Concentration (TiCorS)	5 μ M	TiCorS	In vitro enzyme assay	[Farrow et al., 2019, as cited in 9]
Cofactor (NADPH)	8 equivalents	TiDPAS2	In vitro enzyme assay	[Farrow et al., 2019, as cited in 9]
Coronaridine Content in <i>C. roseus</i> leaves (25°C)	30 mg g ⁻¹ F.W.	Not Applicable	<i>Catharanthus roseus</i>	[Analysis and characteristics of coronaridine, an alkaloid found in <i>Catharanthus roseus</i> - NIH]
Coronaridine Content in <i>C. roseus</i> leaves (35°C)	320 mg g ⁻¹ F.W.	Not Applicable	<i>Catharanthus roseus</i>	[Analysis and characteristics of coronaridine, an alkaloid found in <i>Catharanthus roseus</i> - NIH]

Signaling Pathways and Experimental Workflows

Biosynthesis Pathway of Coronaridine

The following diagram illustrates the core biosynthetic pathway leading to the formation of (-)-**coronaridine** in *Tabernanthe iboga*.



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